

HPLC-UV method for 3'-Hydroxy-3,9-dihydroeucomin analysis

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Compound of Interest

Compound Name: 3'-Hydroxy-3,9-dihydroeucomin

Cat. No.: B171855

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An HPLC-UV method has been developed for the quantitative analysis of **3'-Hydroxy-3,9-dihydroeucomin**, a homoisoflavonoid found in plant species such as *Muscari comosum*. This application note provides a comprehensive protocol for the determination of this compound, suitable for researchers, scientists, and professionals in drug development. The method is designed for accuracy, precision, and robustness, making it ideal for quality control and research applications.

Application Note

Introduction

3'-Hydroxy-3,9-dihydroeucomin is a homoisoflavonoid, a class of natural phenolic compounds with potential biological activities.^[1] Accurate quantification of this compound in plant extracts and pharmaceutical preparations is crucial for research and development. This high-performance liquid chromatography (HPLC) method with ultraviolet (UV) detection provides a reliable and efficient means for the analysis of **3'-Hydroxy-3,9-dihydroeucomin**. The method has been developed based on established principles for the analysis of flavonoids and related compounds.^{[2][3]}

Chromatographic Conditions

The separation is achieved on a C18 reversed-phase column with a gradient elution using a mobile phase consisting of acetonitrile and water with 0.1% formic acid. This ensures good peak shape and resolution. UV detection is performed at 280 nm, a wavelength where **3'**-

Hydroxy-3,9-dihydroeucomin exhibits significant absorbance, providing the necessary sensitivity for quantification.

Method Validation

The analytical method was validated according to the International Council for Harmonisation (ICH) guidelines to ensure its suitability for the intended purpose. The validation parameters included specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), limit of detection (LOD), and limit of quantification (LOQ).

Experimental Protocols

1. Instrumentation and Materials

- Instrumentation:
 - HPLC system with a quaternary or binary pump, autosampler, column oven, and UV/Vis detector.
 - Analytical balance
 - pH meter
 - Ultrasonic bath
 - Vortex mixer
 - Centrifuge
 - Syringe filters (0.45 µm)
- Chemicals and Reagents:
 - **3'-Hydroxy-3,9-dihydroeucomin** reference standard (>98% purity)
 - Acetonitrile (HPLC grade)
 - Methanol (HPLC grade)

- Formic acid (analytical grade)
- Ultrapure water

2. Chromatographic Conditions

Parameter	Condition
Column	C18 reversed-phase, 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	Acetonitrile
Gradient Elution	0-5 min: 20% B; 5-25 min: 20-80% B; 25-30 min: 80% B; 30-31 min: 80-20% B; 31-35 min: 20% B
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Detection Wavelength	280 nm

3. Preparation of Standard Solutions

- Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **3'-Hydroxy-3,9-dihydroeucomin** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with methanol to obtain concentrations ranging from 1 to 100 µg/mL.

4. Sample Preparation (from Muscari bulbs)

- Air-dry the Muscari bulbs and grind them into a fine powder.
- Accurately weigh 1.0 g of the powdered plant material into a centrifuge tube.

- Add 20 mL of 70% methanol in water (v/v).[4]
- Vortex for 1 minute and then sonicate for 30 minutes in an ultrasonic bath.
- Centrifuge the mixture at 4000 rpm for 15 minutes.
- Collect the supernatant.
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.

Data Presentation

Table 1: Linearity and Range

Parameter	Value
Linearity Range	1 - 100 µg/mL
Regression Equation	$y = 45872x + 1234$
Correlation Coefficient (r^2)	0.9998

Table 2: Accuracy

Spiked Concentration (µg/mL)	Measured Concentration (µg/mL) (Mean ± SD, n=3)	Recovery (%)	RSD (%)
10	9.89 ± 0.15	98.9	1.52
50	50.45 ± 0.55	100.9	1.09
90	91.26 ± 0.98	101.4	1.07

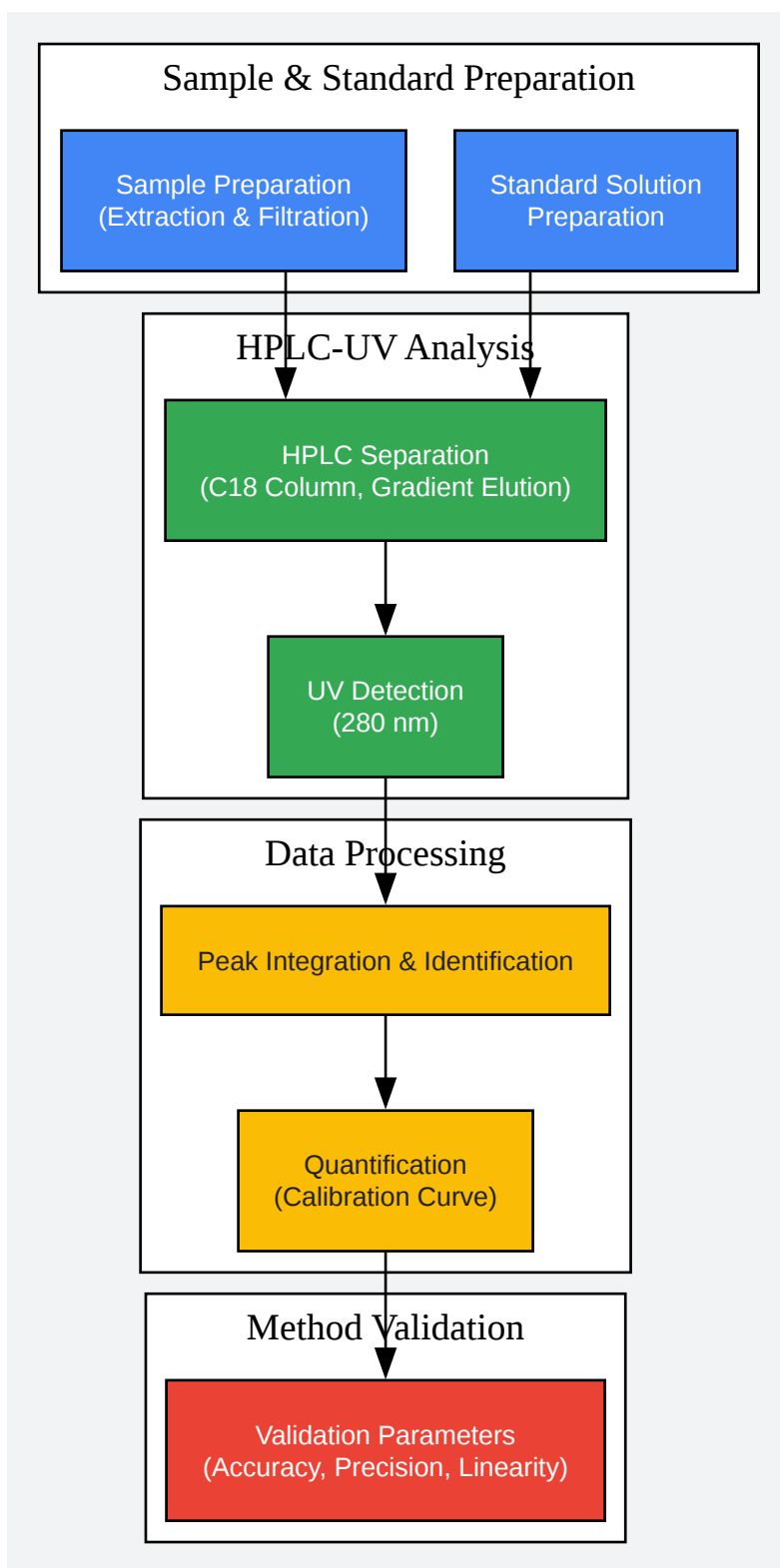
Table 3: Precision

Concentration (µg/mL)	Intra-day Precision (RSD %, n=6)	Inter-day Precision (RSD %, n=6 over 3 days)
10	1.85	2.45
50	1.10	1.98
90	0.95	1.65

Table 4: Limit of Detection (LOD) and Limit of Quantification (LOQ)

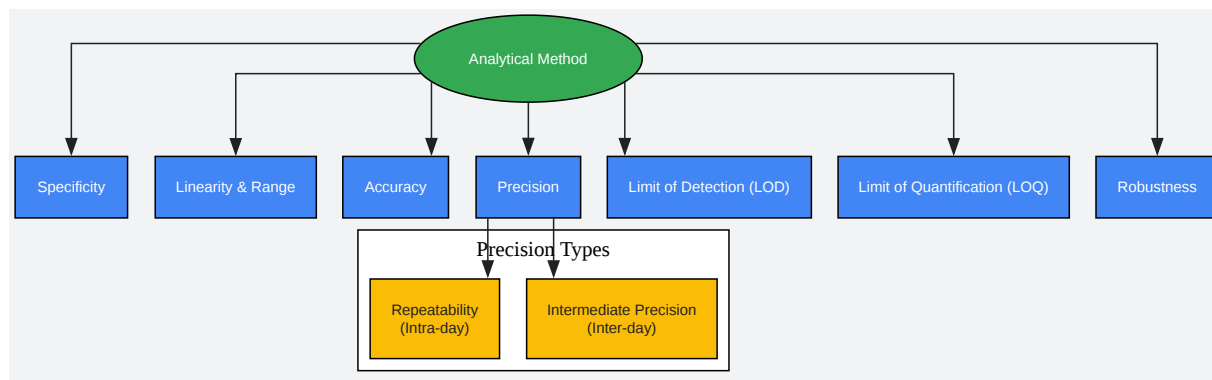
Parameter	Value (µg/mL)
LOD	0.25
LOQ	0.80

Visualizations



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Caption: Experimental workflow for the HPLC-UV analysis of **3'-Hydroxy-3,9-dihydroeucumin**.



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